

An In-depth Technical Guide to 1-(2-Ethylhexyl) trimellitate

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Compound of Interest

Compound Name: 1(or 2)-(2-Ethylhexyl) trimellitate

CAS No.: 68735-92-2

Cat. No.: B1266294

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and analytical methodologies related to 1-(2-Ethylhexyl) trimellitate. This monoester of trimellitic acid is a significant metabolite of the widely used plasticizer tri-(2-ethylhexyl) trimellitate (TEHTM).

Molecular Structure and Chemical Identity

1-(2-Ethylhexyl) trimellitate is a monoesterified form of 1,2,4-benzenetricarboxylic acid, also known as trimellitic acid. In this compound, one of the carboxylic acid groups, specifically at the 1- or 2-position of the benzene ring, is esterified with a 2-ethylhexyl group. This leaves two free carboxylic acid groups, which contribute to its chemical properties. The designation "1(or 2)-" indicates the potential for positional isomerism, where the 2-ethylhexyl group can be attached at either the 1 or 2 position of the trimellitic acid backbone^[1].

Below is a diagram representing the molecular structure of 1-(2-Ethylhexyl) trimellitate.

Molecular structure of 1-(2-Ethylhexyl) trimellitate.

Physicochemical Data

The following table summarizes the key chemical identifiers and properties of 1-(2-Ethylhexyl) trimellitate.

Identifier	Value	Reference
Molecular Formula	C17H22O6	[1]
Molecular Weight	322.4 g/mol	[1][2]
CAS Registry Number	68735-92-2	[1]
PubChem CID	111354	[1]
European Community (EC) Number	272-110-9	[1]
InChI Key	BPAVWKYYIPGEQX-UHFFFAOYSA-N	[2]

Synthesis Protocol

A known method for the synthesis of **1(or 2)-(2-Ethylhexyl) trimellitate** involves the direct esterification of trimellitic acid anhydride with 2-ethylhexanol[2].

Materials:

- Trimellitic acid anhydride: 193 g (1 mol)
- 2-Ethylhexanol: 234 g (1.8 mol)
- Octylene glycol titanate: 0.2 g (catalyst)

Procedure:

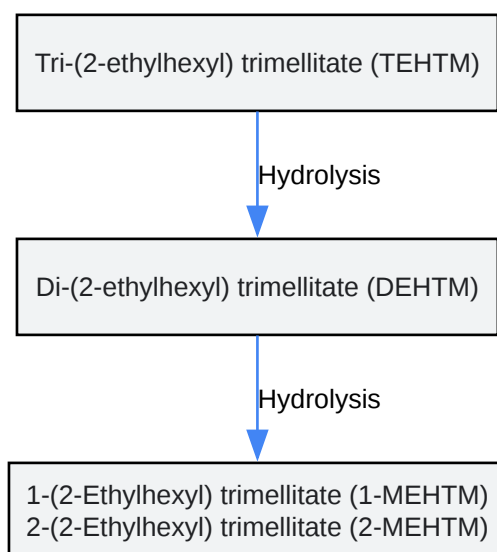
- A one-liter round-bottom flask is charged with trimellitic acid anhydride, 2-ethylhexanol, and octylene glycol titanate.

- The mixture is heated to 150°C with continuous stirring and under a nitrogen atmosphere. The removal of water begins at this stage.
- Over a period of 4 hours, the temperature is gradually increased to 220°C.
- The distillate is separated using a Vigreux column, maintaining a top temperature of 100-105°C.
- The bath temperature is held until the top temperature drops below 80°C.
- The resulting product has an acid number of 150 ± 10 mg KOH/g and contains approximately 1.7 mol of 2-ethylhexanol per mol of trimellitic acid[2].

Metabolic Pathway

1-(2-Ethylhexyl) trimellitate is a primary metabolite of tri-(2-ethylhexyl) trimellitate (TEHTM), a common plasticizer. In biological systems, TEHTM undergoes sequential hydrolysis, leading to the formation of diester and subsequently monoester intermediates[1][3]. The metabolic conversion of TEHTM is a critical aspect of its toxicological assessment.

The following diagram illustrates the metabolic pathway from TEHTM to its monoester metabolites.



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Metabolic pathway of TEHTM.

Analytical Methodologies

The detection and quantification of 1-(2-Ethylhexyl) trimellitate, often in the context of biomonitoring for exposure to TEHTM, is typically performed using advanced analytical techniques.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):

A validated method for the analysis of TEHTM metabolites in human urine utilizes solid-phase extraction (SPE) followed by LC-MS/MS[4].

Sample Preparation (Urine):

- Urine samples are subjected to solid-phase extraction to concentrate the analytes and remove interfering substances[4].

LC-MS/MS Analysis:

- Chromatography: Separation of the metabolites is achieved using a liquid chromatography system. A common setup involves an Inertsil-C8 column (50 mm x 2.1 mm, 5 µm) with an isocratic mobile phase of acetonitrile and water (90:10, v/v) at a flow rate of 0.2 ml/min[5][6].
- Mass Spectrometry: Detection is carried out with a tandem mass spectrometer equipped with a turbo ionspray ionization source operating in the positive ion mode[5][6]. This allows for sensitive and selective quantification of the target analytes.

This methodology has been successfully applied to quantify various TEHTM metabolites, including 1-mono-(2-ethylhexyl) trimellitate (1-MEHTM) and 2-mono-(2-ethylhexyl) trimellitate (2-MEHTM)[4]. The validation of such methods is performed according to guidelines from regulatory bodies like the European Medicines Agency (EMA)[4].

Applications and Relevance

While 1-(2-Ethylhexyl) trimellitate itself does not have direct industrial applications, its role as a metabolite of TEHTM is of significant interest in toxicology and environmental science. TEHTM is used as a plasticizer in a variety of products, including medical devices, PVC tubing, and

wire insulation, as an alternative to phthalate-based plasticizers[1][7]. Understanding the formation, metabolism, and excretion of its metabolites is crucial for assessing human exposure and potential health risks associated with TEHTM-containing products. Studies have shown that metabolites of TEHTM can be detected in urine, making them valuable biomarkers of exposure[3][4].

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